

Isosulfan Blue: A Technical Guide to Solubility Across Various Solvents

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **Isosulfan Blue**, a dye commonly used in medical diagnostics, particularly for lymphatic vessel mapping. Understanding the solubility of this compound in different solvents is critical for its formulation, handling, and application in both research and clinical settings. This document collates available quantitative data, outlines a detailed experimental protocol for solubility determination, and presents a visual workflow to aid in experimental design.

Core Solubility Data

The solubility of **Isosulfan Blue** has been documented in several common laboratory solvents. The following table summarizes the available quantitative data, providing a clear comparison of its solubility profile.



Solvent	Solubility (mg/mL)	Temperature (°C)	Molar Solubility (mM)	Notes
Water	30[1][2]	25[1][2]	~52.9	An estimated value of 9.45x10+4 mg/L at 25°C has also been reported[3]. Other sources indicate solubility of ≥ 7.69 mg/mL[4][5] and 100 mg/mL[6][7] [8][9].
Ethanol	7[1][2]	Not Specified	~12.3	Another source reports a solubility of 5 mg/mL[6][7][8] [9].



Dimethyl Sulfoxide (DMSO)	83.33[4]	Not Specified	~147.05[4]	Requires sonication for dissolution. It is noted that hygroscopic DMSO can significantly impact solubility, and the use of newly opened DMSO is recommended[4] . Other sources report a solubility of 80 mg/mL[5] and 100 mg/mL[6][7][8] [9].
Ethylene Glycol Monomethyl Ether	30[1]	Not Specified	~52.9	-

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The "shake-flask" method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound and is described in guidelines such as the OECD Test Guideline 105 and the USP General Chapter <1236>.[1][2][3][5][8][9][10][11][12][13][14] The following protocol is a generalized procedure suitable for determining the solubility of **Isosulfan Blue**.

- 1. Materials and Equipment:
- Isosulfan Blue (solid, pure form)
- Solvent of interest (e.g., water, ethanol, DMSO)



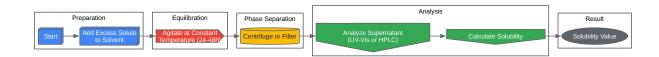
- Volumetric flasks
- Analytical balance
- Thermostatically controlled shaker or incubator
- Centrifuge or filtration apparatus (e.g., syringe filters with a pore size of 0.22 μm)
- UV-Vis Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system
- pH meter (for aqueous solutions)
- 2. Procedure:
- Preparation of a Saturated Solution:
 - Add an excess amount of solid Isosulfan Blue to a known volume of the solvent in a sealed container (e.g., a screw-cap flask). The presence of undissolved solid is crucial to ensure that equilibrium is reached.
 - Place the container in a thermostatically controlled shaker set to a constant temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient period to allow for equilibrium to be established (typically 24-48 hours). The time required may need to be determined empirically by taking measurements at different time points until the concentration of the dissolved solute remains constant.
- Phase Separation:
 - After the equilibration period, allow the suspension to settle.
 - Separate the saturated solution (supernatant) from the undissolved solid. This can be achieved by either:
 - Centrifugation: Centrifuge the suspension at a high speed to pellet the solid material.



- Filtration: Filter the suspension through a membrane filter (e.g., 0.22 μm) that does not interact with the solute or solvent.
- Analysis of the Saturated Solution:
 - Carefully withdraw an aliquot of the clear, saturated supernatant.
 - Dilute the aliquot with the same solvent to a concentration that falls within the linear range of the analytical instrument.
 - Determine the concentration of Isosulfan Blue in the diluted solution using a suitable analytical method. Given its nature as a dye, UV-Vis spectrophotometry is a common and effective choice. Alternatively, HPLC can be used for more complex matrices or for higher precision.[15][16][17][18][19]
 - A standard calibration curve should be prepared using known concentrations of Isosulfan
 Blue in the same solvent to accurately quantify the concentration in the sample.
- Calculation:
 - Calculate the solubility of Isosulfan Blue in the chosen solvent by multiplying the
 measured concentration of the diluted sample by the dilution factor. The result is typically
 expressed in mg/mL or mol/L.

Experimental Workflow Visualization

The following diagram illustrates the logical steps of the shake-flask method for determining the solubility of **Isosulfan Blue**.





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Caption: A flowchart of the shake-flask method for solubility determination.

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